

4-Methyl-3-nitrobenzamide: A Comprehensive Technical Review

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **4-Methyl-3-nitrobenzamide**

Cat. No.: **B098135**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Methyl-3-nitrobenzamide is a chemical compound belonging to the benzamide family, characterized by a methyl group and a nitro group attached to the benzene ring. This molecule serves as a key intermediate in the synthesis of various organic compounds and has garnered interest for its potential biological activities. This technical guide provides a comprehensive literature review of **4-Methyl-3-nitrobenzamide**, covering its synthesis, physicochemical properties, and known biological activities, with a focus on data relevant to researchers in drug discovery and development.

Physicochemical Properties

A summary of the key physicochemical properties for **4-Methyl-3-nitrobenzamide** and its isomer, 3-Methyl-4-nitrobenzamide, is presented below. These properties are essential for the compound's characterization and handling in a laboratory setting.

Property	4-Methyl-3-nitrobenzamide	3-Methyl-4-nitrobenzamide
CAS Number	19013-11-7	99584-85-7
Molecular Formula	C ₈ H ₈ N ₂ O ₃	C ₈ H ₈ N ₂ O ₃
Molecular Weight	180.16 g/mol	180.16 g/mol
Appearance	White to cream or pale yellow to yellow powder or granules	Not specified
Melting Point	162.0-168.0 °C	Not specified
Assay (HPLC)	≥97.5%	Not specified

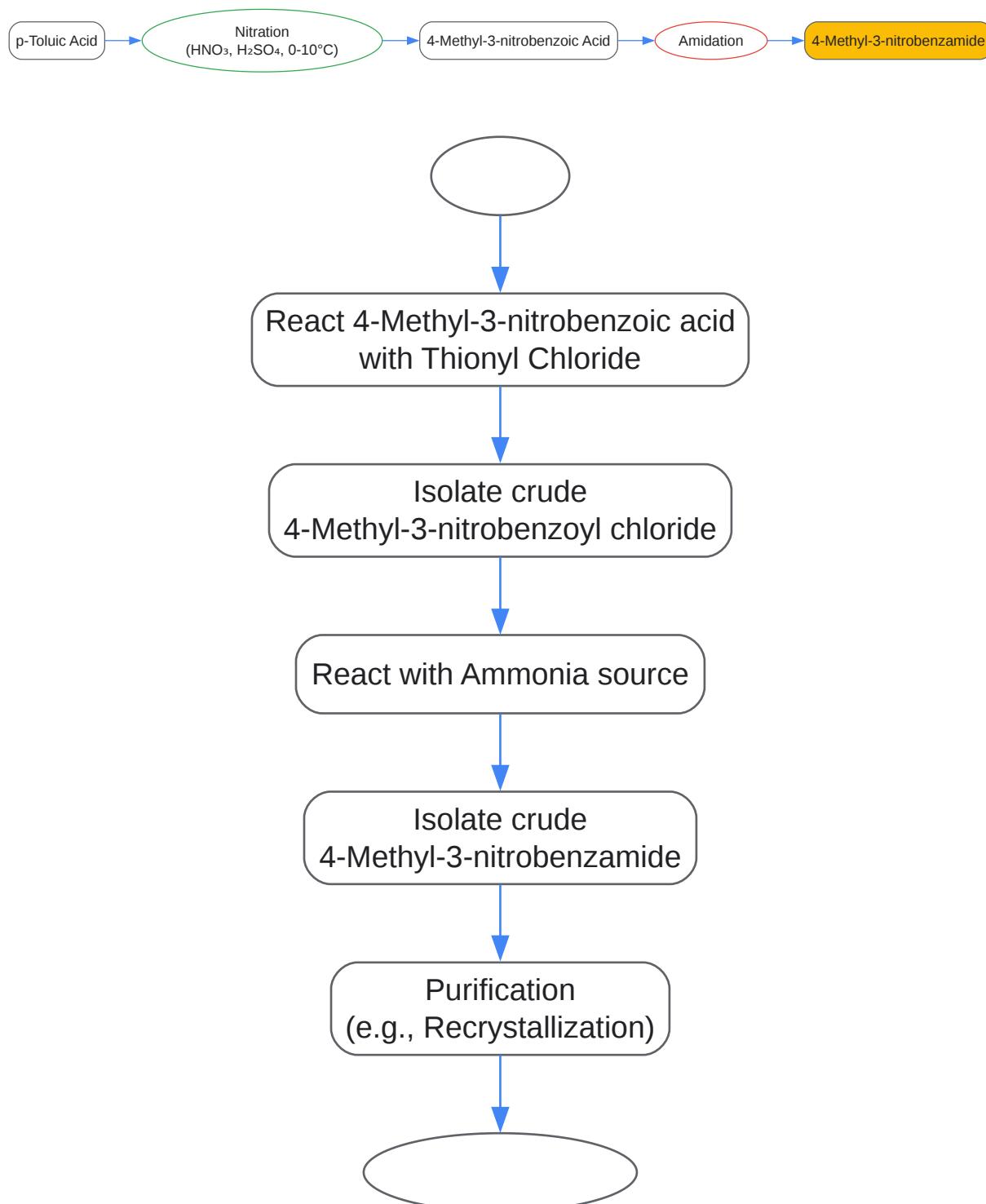
Synthesis of 4-Methyl-3-nitrobenzamide

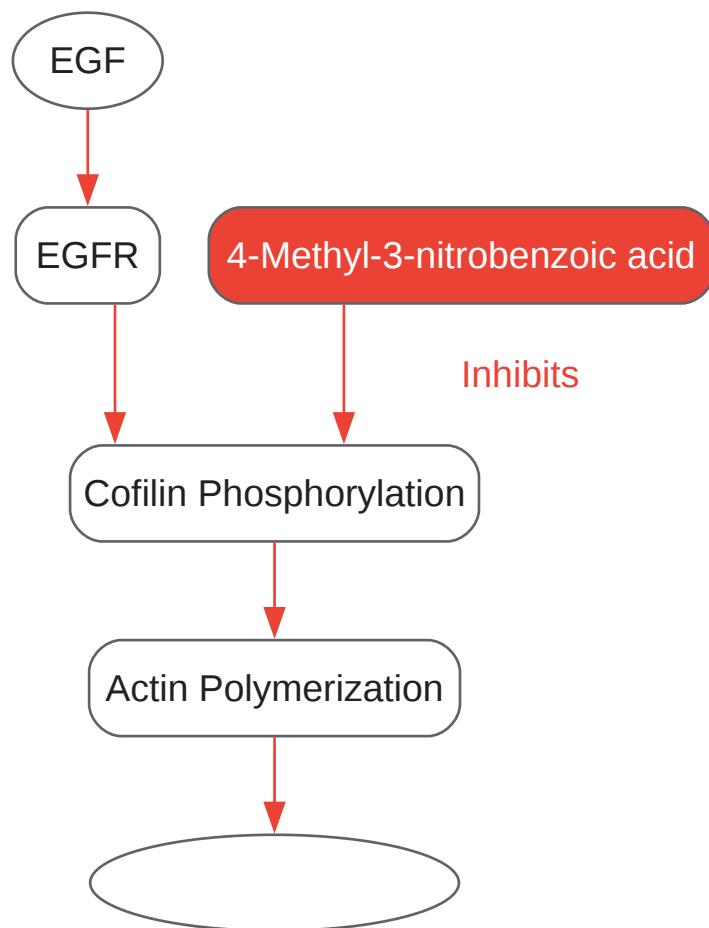
The synthesis of **4-Methyl-3-nitrobenzamide** can be achieved through the amidation of its corresponding carboxylic acid precursor, 4-methyl-3-nitrobenzoic acid. This precursor is typically synthesized by the nitration of p-tolulic acid.

Synthesis of the Precursor: 4-Methyl-3-nitrobenzoic Acid from p-Toluic Acid

Experimental Protocol:

- Materials: p-Toluic acid, concentrated sulfuric acid, concentrated nitric acid, ice.
- Procedure:
 - Dissolve p-toluic acid in concentrated sulfuric acid at a low temperature (0-10 °C).
 - Slowly add a mixture of concentrated nitric acid and concentrated sulfuric acid to the solution while maintaining the low temperature.
 - After the addition is complete, stir the reaction mixture for a specified time.
 - Pour the reaction mixture over ice to precipitate the crude 4-methyl-3-nitrobenzoic acid.
 - Collect the solid by filtration, wash with cold water, and purify by recrystallization.





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com